

Technical Support Center: PcTX1 Patch Clamp Experiments

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Compound of Interest

Compound Name: PcTX1

Cat. No.: B612384

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers utilizing the spider venom peptide **PcTX1** in patch clamp experiments to study acid-sensing ion channels (ASICs).

Troubleshooting Guides & FAQs

General Issues

???+ question "Why am I not observing any effect of **PcTX1** on my cells?"

???+ question "The **PcTX1** effect seems to be inconsistent between experiments. What could be the cause?"

Specific Observational Issues

???+ question "Instead of inhibition, I am seeing a potentiation of the current with **PcTX1**. Why is this happening?"

???+ question "The speed of onset and washout of the **PcTX1** effect is very slow. Is this normal?"

Data Presentation

Table 1: Potency of **PcTX1** on Different ASIC Subtypes

ASIC Subtype	Species	Effect	IC50	Conditioning pH	Reference
ASIC1a	Rat	Inhibition	0.3 - 3.7 nM	7.4	[1]
ASIC1a	Human	Inhibition	~13-32 nM	7.45	[1] [2]
ASIC1b	Rat	Potentiation	EC50 ~100 nM	7.4	[1]
ASIC1b	Human	Potentiation	-	7.4	[1]
ASIC1a/2a	Mouse	Small Potentiation	-	7.9	[1]
ASIC1a/3	Rat	Inhibition	25-100 nM	7.4	[1]

Note: IC50 and EC50 values can vary depending on the specific experimental conditions.

Experimental Protocols

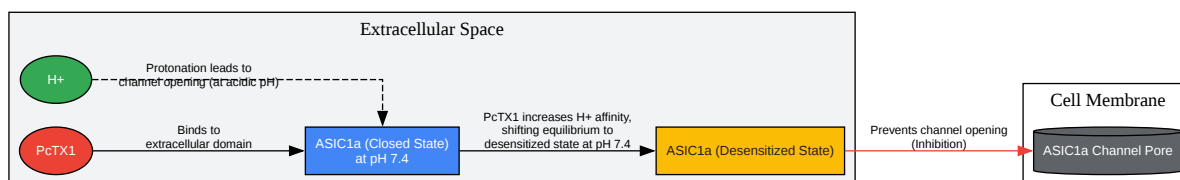
Whole-Cell Voltage Clamp Protocol for Assessing **PcTX1** Inhibition of ASIC1a

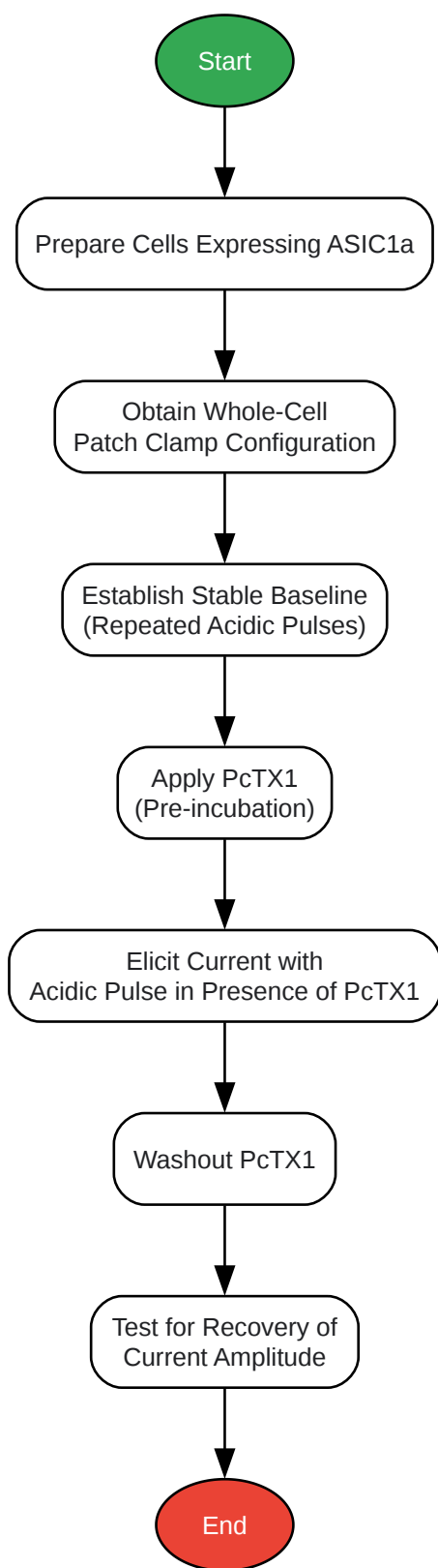
This protocol provides a general framework. Specific parameters may need to be optimized for your particular cell type and recording system.

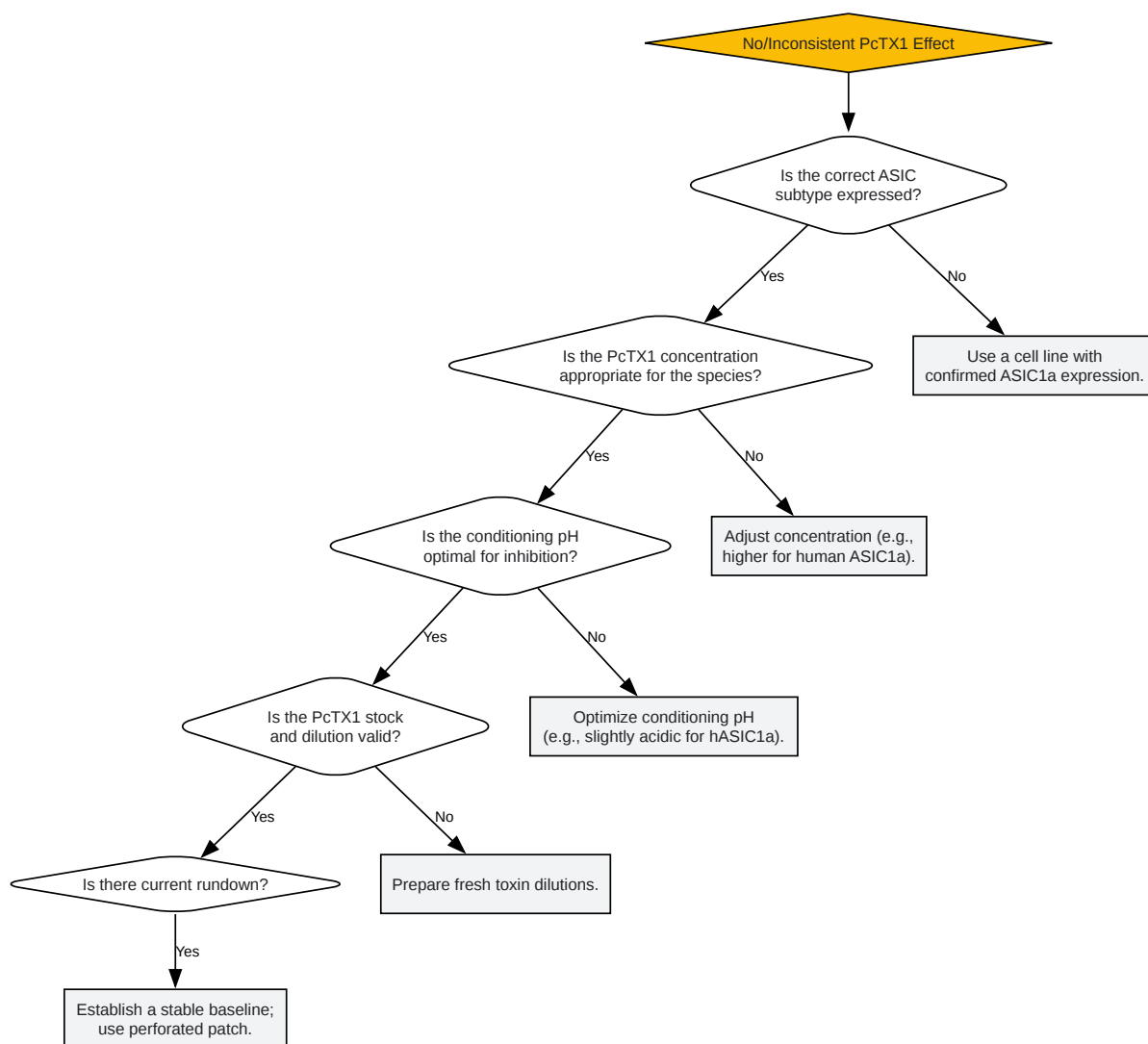
- Cell Preparation:
 - Culture cells expressing the ASIC1a subtype of interest on glass coverslips.
 - Prior to recording, transfer a coverslip to the recording chamber on the microscope stage.
- Solutions:
 - External Solution (pH 7.4): Containing (in mM): 140 NaCl, 4 KCl, 2 CaCl₂, 1 MgCl₂, 10 HEPES, 10 Glucose. Adjust pH to 7.4 with NaOH.
 - Internal Solution: Containing (in mM): 120 KCl, 10 NaCl, 1 MgCl₂, 10 HEPES, 1 EGTA, 2 Mg-ATP, 0.3 Na-GTP. Adjust pH to 7.2 with KOH.

- Activating Solution (e.g., pH 6.0): Prepare the external solution and adjust the pH to the desired acidic level (e.g., 6.0) with HCl.
- **PcTX1** Stock Solution: Prepare a high-concentration stock of **PcTX1** in a suitable solvent (e.g., water with 0.1% BSA) and store at -20°C or -80°C.
- **PcTX1** Working Solution: On the day of the experiment, dilute the stock **PcTX1** to the final desired concentration in the external solution.
- Patch Clamp Recording:
 - Pull patch pipettes from borosilicate glass capillaries to a resistance of 3-6 MΩ when filled with the internal solution.
 - Obtain a Giga-ohm seal (>1 GΩ) on a target cell.
 - Rupture the membrane to achieve the whole-cell configuration.
 - Clamp the cell at a holding potential of -60 mV.
 - Allow the cell to stabilize for a few minutes.
- Experimental Procedure:
 - Establish a stable baseline by repeatedly applying the activating solution (e.g., pH 6.0 for 2-5 seconds) followed by a return to the resting pH 7.4 solution until the elicited currents are of a consistent amplitude.
 - Apply the **PcTX1**-containing external solution for a sufficient pre-incubation period (e.g., 2-5 minutes) to allow for toxin binding.
 - While still in the presence of **PcTX1**, apply the activating solution (pH 6.0) to elicit a current.
 - To test for washout, perfuse the chamber with the control external solution for an extended period and periodically test the current amplitude with the activating solution.

Visualizations







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References

- 1. mdpi.com [mdpi.com]
- 2. espace.library.uq.edu.au [espace.library.uq.edu.au]
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